

A Technical Guide to the Photophysical Characteristics of C.I. Direct Blue 75

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Compound of Interest

Compound Name: C.I. Direct blue 75

Cat. No.: B12371567

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available scientific literature lacks specific quantitative photophysical data for **C.I. Direct Blue 75** (C.I. 34220). This guide provides a comprehensive overview of its known general properties and outlines the standard experimental protocols that would be employed to determine its detailed photophysical characteristics. The quantitative data presented for similar dyes is for comparative purposes only and should not be considered as measured values for **C.I. Direct Blue 75**.

Introduction to C.I. Direct Blue 75

C.I. Direct Blue 75 is a water-soluble, trisazo-class direct dye.^{[1][2]} Its primary applications are in the dyeing of paper, textiles, and leather.^[2] As a member of the azo dye family, its molecular structure is characterized by the presence of three azo (-N=N-) chromophores, which are responsible for its color.^[1] While its primary use is as a colorant, the photophysical properties of such dyes are of increasing interest for applications in fields like fluorescence imaging, sensing, and photodynamic therapy. Understanding these characteristics is crucial for exploring novel applications beyond its traditional use.

Known Properties of **C.I. Direct Blue 75**:

Property	Value/Description	Reference
C.I. Name	Direct Blue 75	[1]
C.I. Number	34220	[2]
CAS Number	6428-60-0	[1]
Chemical Class	Trisazo	[1][2]
Molecular Formula	$C_{42}H_{25}N_7Na_4O_{13}S_4$	[1]
Appearance	Dark blue powder	[1]
Solubility	Soluble in water	[1][2]
Light Fastness	4-5 (on a scale of 1-8)	[2]
Washing Fastness	2-3 (on a scale of 1-5)	[2]

Core Photophysical Parameters: A Theoretical Framework

The interaction of a dye with light is defined by several key photophysical parameters. While specific values for **C.I. Direct Blue 75** are not readily available, this section outlines the essential characteristics that would be determined experimentally.

Table of Key Photophysical Parameters:

Parameter	Symbol	Description
Molar Absorptivity	ϵ	A measure of how strongly the dye absorbs light at a particular wavelength.
Absorption Maximum	λ_{abs}	The wavelength at which the dye shows its strongest absorbance.
Emission Maximum	λ_{em}	The wavelength at which the dye shows its strongest fluorescence.
Stokes Shift	$\Delta\lambda$	The difference in wavelength between the absorption and emission maxima ($\lambda_{em} - \lambda_{abs}$).
Fluorescence Quantum Yield	Φ_f	The ratio of photons emitted to photons absorbed, indicating the efficiency of the fluorescence process.
Fluorescence Lifetime	τ_f	The average time the molecule spends in the excited state before returning to the ground state.
Photostability	The ability of the dye to resist photodegradation when exposed to light.	

Experimental Protocols for Photophysical Characterization

To ascertain the specific photophysical properties of **C.I. Direct Blue 75**, a series of standard spectroscopic techniques would be employed. The following protocols are generalized for a water-soluble dye.

Sample Preparation

A stock solution of **C.I. Direct Blue 75** would be prepared by dissolving a precisely weighed amount of the dye powder in a suitable aqueous buffer (e.g., phosphate-buffered saline, PBS, at pH 7.4) to a concentration of approximately 1 mM. Serial dilutions would then be made to obtain a range of concentrations for different measurements. For absorption measurements, concentrations are typically in the 1-10 μM range, while for fluorescence measurements, lower concentrations (0.1-1 μM) are often used to avoid inner filter effects.

Absorption Spectroscopy

Objective: To determine the molar absorptivity (ϵ) and absorption maximum (λ_{abs}).

Methodology:

- A UV-Visible spectrophotometer is used.
- A quartz cuvette with a 1 cm path length is filled with the aqueous buffer to record a baseline.
- The absorbance spectra of a series of known concentrations of the dye solution are recorded over a wavelength range of approximately 300-800 nm.
- The wavelength of maximum absorbance (λ_{abs}) is identified from the spectrum.
- According to the Beer-Lambert law ($A = \epsilon cl$), the molar absorptivity (ϵ) is calculated from the slope of a plot of absorbance at λ_{abs} versus concentration.

Fluorescence Spectroscopy

Objective: To determine the excitation and emission maxima (λ_{ex} and λ_{em}) and the Stokes shift.

Methodology:

- A spectrofluorometer is used for these measurements.
- Emission Spectrum: The sample is excited at its absorption maximum (λ_{abs}), and the emitted light is scanned over a longer wavelength range to find the emission maximum

(λ_{em}).

- **Excitation Spectrum:** The emission wavelength is fixed at the determined λ_{em} , and the excitation wavelengths are scanned. The resulting spectrum should ideally match the absorption spectrum.
- The Stokes shift is calculated as the difference between λ_{em} and λ_{abs} .

Fluorescence Quantum Yield (Φ_f) Determination

Objective: To quantify the efficiency of fluorescence.

Methodology (Relative Method):

- The fluorescence quantum yield is determined by comparing the fluorescence intensity of the sample to that of a well-characterized standard with a known quantum yield in the same spectral region.
- The absorbance of both the sample and the standard solution is kept low (< 0.1) at the excitation wavelength to minimize reabsorption effects.
- The integrated fluorescence intensity and the absorbance at the excitation wavelength are measured for both the sample and the standard.
- The quantum yield is calculated using the following equation:

$$\Phi_{f, \text{sample}} = \Phi_{f, \text{std}} * (I_{\text{sample}} / I_{\text{std}}) * (A_{\text{std}} / A_{\text{sample}}) * (\eta_{\text{sample}}^2 / \eta_{\text{std}}^2)$$

where I is the integrated fluorescence intensity, A is the absorbance at the excitation wavelength, and η is the refractive index of the solvent.

Fluorescence Lifetime (τ_f) Measurement

Objective: To determine the duration of the excited state.

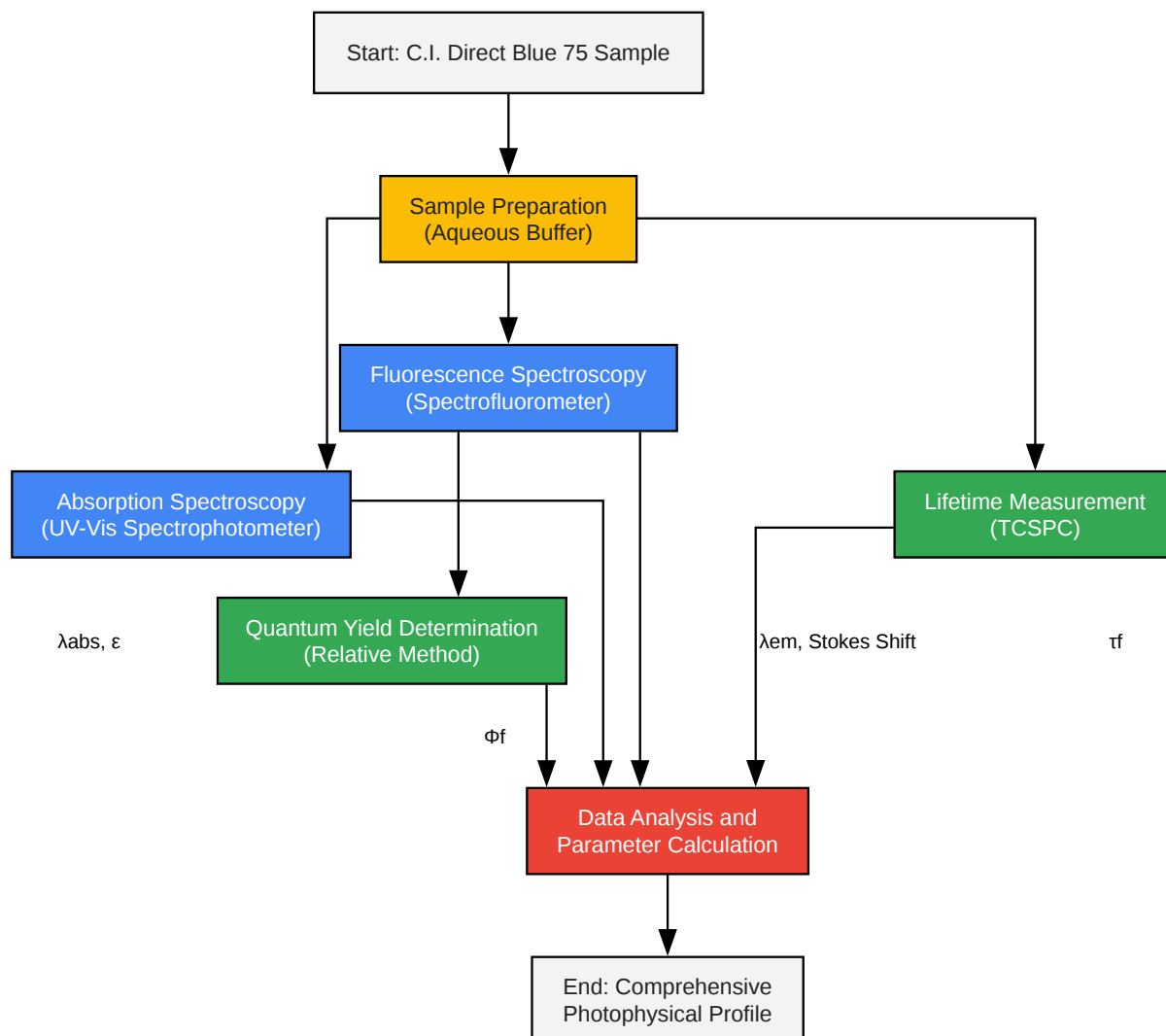
Methodology (Time-Correlated Single Photon Counting - TCSPC):

- TCSPC is a highly sensitive technique for measuring fluorescence lifetimes.

- The sample is excited by a pulsed light source (e.g., a laser diode) with a high repetition rate.
- The time difference between the excitation pulse and the detection of the first emitted photon is measured.
- A histogram of the number of photons detected versus time is constructed.
- The fluorescence lifetime (τ_f) is determined by fitting the decay of the fluorescence intensity with one or more exponential functions.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the comprehensive photophysical characterization of a dye such as **C.I. Direct Blue 75**.



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Caption: Workflow for the photophysical characterization of a dye.

Potential Applications in Research and Drug Development

A thorough understanding of the photophysical properties of **C.I. Direct Blue 75** could unlock its potential in various advanced applications:

- **Fluorescent Probe:** If the dye exhibits environmentally sensitive fluorescence (solvatochromism), it could be explored as a probe for studying molecular interactions or changes in local environments.
- **Photosensitizer:** Azo dyes can undergo photoisomerization, a property that could be investigated for light-activated therapies or materials.
- **FRET Donor/Acceptor:** With a well-defined absorption and emission spectrum, it could potentially be paired with other fluorophores in Förster Resonance Energy Transfer (FRET) studies to measure nanoscale distances.

Conclusion

While **C.I. Direct Blue 75** is a well-established colorant, its detailed photophysical profile remains to be comprehensively characterized in the public domain. The experimental protocols outlined in this guide provide a clear roadmap for researchers to determine its key photophysical parameters. Such data would be invaluable for assessing its potential in emerging scientific and biomedical applications, thereby extending its utility beyond the traditional dyeing industry. The provided workflow and theoretical framework serve as a foundational resource for initiating such investigations.

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